

2-Butoxyethyl Cyanoacetate: Technical Guide & Synthesis Protocol[1]

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Compound of Interest

Compound Name: 2-Butoxyethyl cyanoacetate

CAS No.: 17686-44-1

Cat. No.: B8652535

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CAS Number: 17831-64-0 (Primary Reference); 2060033-14-7 (Alternate/New Registration)

Synonyms: 2-Butoxyethyl 2-cyanoacetate; Cyanoacetic acid 2-butoxyethyl ester; Butyl Cellosolve Cyanoacetate.

Part 1: Executive Summary & Chemical Identity

2-Butoxyethyl cyanoacetate is a specialized ester utilized primarily as the precursor for 2-butoxyethyl cyanoacrylate—a high-performance monomer used in medical tissue adhesives (liquid sutures) and flexible instant glues.

Unlike standard methyl or ethyl cyanoacetates, which yield brittle polymers upon curing, the inclusion of the 2-butoxyethyl ether linkage introduces internal plasticization. This modification significantly reduces the glass transition temperature (

) of the resulting polymer, imparting the elasticity required for bonding soft biological tissues (skin, mucosa) without dehiscence (splitting) under mechanical stress.

Chemical Properties Table[2][3]

Property	Value	Notes
Molecular Formula		
Molecular Weight	185.22 g/mol	
Physical State	Colorless to pale yellow liquid	Low viscosity
Boiling Point	~140–150 °C @ 2 mmHg	Extrapolated from ethoxy analog
Density	~1.02–1.05 g/cm ³	Estimated
Solubility	Soluble in organic solvents (DCM, Acetone)	Immiscible in water
Key Functionality	Active Methylene Group ()	Site of Knoevenagel condensation

Part 2: Synthesis & Manufacturing Protocols

Core Synthesis: Azeotropic Esterification

The industrial preparation of **2-butoxyethyl cyanoacetate** involves the direct esterification of cyanoacetic acid with 2-butoxyethanol (butyl glycol). This process is equilibrium-driven and requires continuous water removal to achieve high yields (>95%).

Reagents:

- Cyanoacetic Acid (Solid): 1.05 molar equivalent.
- 2-Butoxyethanol (Liquid): 1.0 molar equivalent.
- Catalyst: p-Toluenesulfonic acid (p-TSA) (0.5 wt%) or Sulfuric acid.
- Entrainer: Toluene or Cyclohexane (for azeotropic water removal).

Protocol Steps:

- Charge: Load 2-butoxyethanol, cyanoacetic acid, and the entrainer into a glass-lined reactor equipped with a Dean-Stark trap and reflux condenser.
- Catalysis: Add p-TSA catalyst under agitation.
- Reflux: Heat the mixture to reflux (approx. 110–120°C depending on solvent).
- Dehydration: Continuously remove the water/solvent azeotrope via the Dean-Stark trap. Monitor the reaction progress by the volume of water collected or by Acid Value (AV) titration.
 - End Point: AV < 5 mg KOH/g.
- Neutralization: Cool to 40°C. Wash the organic layer with saturated solution to remove residual acid and catalyst.
- Purification: Distill off the entrainer (toluene) under reduced pressure.
- Final Distillation: Fractionally distill the product under high vacuum (<5 mmHg) to obtain pure **2-butoxyethyl cyanoacetate**.

Downstream Application: Synthesis of Tissue Adhesive Monomer

The primary utility of this compound is its conversion to the adhesive monomer via Knoevenagel Condensation.

Reaction Logic:

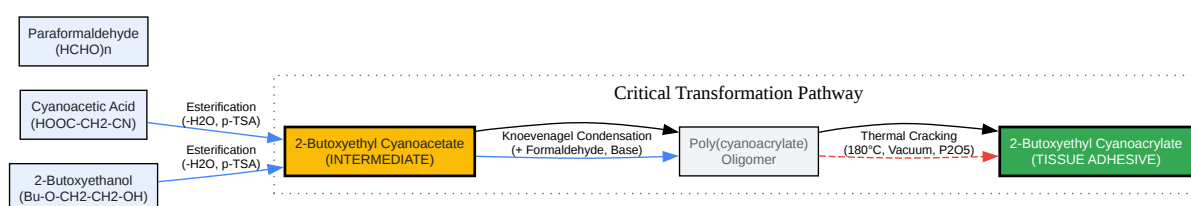
- Condensation: React **2-butoxyethyl cyanoacetate** with Paraformaldehyde in the presence of a piperidine catalyst. This forms a low molecular weight oligomer (pre-polymer).
- Depolymerization (Cracking): Heat the oligomer to 150–200°C under high vacuum in the presence of (acidic inhibitor) and Hydroquinone (radical inhibitor).

- Collection: The monomer, 2-butoxyethyl cyanoacrylate, distills over. It must be immediately stabilized with

(ppm levels) to prevent spontaneous polymerization.

Part 3: Mechanism & Reactivity Visualization

The following diagram illustrates the transformation from raw materials to the final medical adhesive, highlighting the critical "Active Methylene" reactivity.



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Figure 1: Synthesis pathway from precursors to the active medical adhesive monomer.

Part 4: Applications in Drug Development & Medicine[3]

Flexible Tissue Adhesives

Standard cyanoacrylates (methyl/ethyl) cure into rigid, glass-like polymers. When applied to skin, this rigidity causes:

- Mechanical Irritation: The stiff polymer pulls at the flexible skin.
- Bond Failure: Movement causes the brittle bond to fracture.

The 2-Butoxyethyl Solution: The long, ether-containing side chain (

) acts as an internal plasticizer. It increases the free volume between polymer chains, allowing them to slide past one another.

- Result: A polymer that flexes with the skin, maintaining seal integrity on wounds near joints or dynamic tissue.^[1]
- Toxicity Profile: The longer side chain slows the degradation rate (hydrolysis), reducing the local concentration of formaldehyde and cyanoacetate byproducts, thereby lowering tissue toxicity and inflammation.

Drug Delivery Carriers

Researchers utilize **2-butoxyethyl cyanoacetate**-based nanoparticles for drug delivery. The polymer's degradation rate can be tuned by mixing this ester with other cyanoacetates, allowing for controlled release of encapsulated therapeutics.

Part 5: Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- Warning: Causes skin irritation (H315), Serious eye irritation (H319).
- Storage: Store in a cool, dry place under inert gas (). Avoid contact with strong bases or oxidizers, which can initiate premature reaction at the methylene group.

Toxicology Note: While the ester itself is relatively stable, it is a glycol ether derivative. Metabolites of 2-butoxyethanol (e.g., 2-butoxyacetic acid) have been linked to hemolysis in animal models, though the ester linkage alters bioavailability. In medical adhesive form, the polymer is generally considered biocompatible for topical use due to slow degradation.

References

- NXP Semiconductors. (2023). ECO-Products Substance Control for Products and Packaging. Identifies **2-butoxyethyl cyanoacetate** (CAS 17831-64-0) in regulated substance lists.^[2] [Link](#)

- U.S. Environmental Protection Agency (EPA).List of Toxic Chemicals within the Glycol Ethers Category. Classifies 2-butoxyethyl esters under the glycol ethers reporting category. [Link](#)
- Mizrahi, B., et al. (2011). "Elasticity and safety of alkoxyethyl cyanoacrylate tissue adhesives." Acta Biomaterialia. Describes the synthesis of alkoxyalkyl cyanoacrylates from cyanoacetate precursors for medical use. [Link](#)
- Google Patents.US20140186289A1: Cyanoacrylate Tissue Adhesives with Desirable Permeability and Tensile Strength. Details the use of 2-butoxyethyl cyanoacrylate in medical formulations. [Link](#)
- Parchem Fine & Specialty Chemicals.**2-Butoxyethyl Cyanoacetate** Product Page. Lists CAS 2060033-14-7 and synonyms. [Link](#)

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Sources

- 1. US20140186289A1 - Cyanoacrylate Tissue Adhesives with Desirable Permeability and Tensile Strength - Google Patents [patents.google.com]
- 2. npx.com [npx.com]
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